

Structural comparison of Isomaltotetraose and maltotetraose

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Compound of Interest		
Compound Name:	Isomaltotetraose	
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A Structural Showdown: Isomaltotetraose vs. Maltotetraose

For researchers and scientists in the fields of carbohydrate chemistry, biochemistry, and drug development, understanding the nuanced structural differences between oligosaccharides is paramount. **Isomaltotetraose** and maltotetraose, both tetramers of glucose, serve as a compelling case study in how a simple change in linkage can impart distinct three-dimensional structures and, consequently, different physicochemical and biological properties. This guide provides an in-depth structural comparison of these two molecules, supported by experimental data and detailed methodologies.

At a Glance: Key Structural and Physical Differences

The primary distinction between **isomaltotetraose** and maltotetraose lies in the glycosidic bonds that link the four glucose units. Maltotetraose is a linear oligosaccharide with exclusively α -1,4 glycosidic linkages, which promotes a more rigid, helical conformation.[1][2] In contrast, **isomaltotetraose** is characterized by α -1,6 glycosidic linkages, introducing greater conformational flexibility.[3][4] Both molecules share the same molecular formula and weight.

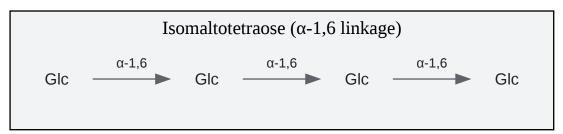


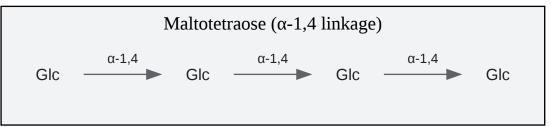
Property	Isomaltotetraose	Maltotetraose
Systematic Name	α -D-Glucopyranosyl-(1 \rightarrow 6)- α -D-glucopyranosyl-(1 \rightarrow 6)- α -D-glucopyranosyl-(1 \rightarrow 6)-D-glucose	α -D-Glucopyranosyl-(1 \rightarrow 4)- α -D-glucopyranosyl-(1 \rightarrow 4)- α -D-glucopyranosyl-(1 \rightarrow 4)-D-glucose
Molecular Formula	C24H42O21	C24H42O21
Molecular Weight	666.58 g/mol	666.58 g/mol
Glycosidic Linkage	α-1,6	α-1,4
Glycosidic Torsion Angles	Φ, Ψ, and $ω$	Φ and Ψ
Conformation	More flexible and extended	More rigid, tends to form a helical structure
Melting Point	>210°C[5]	Data not consistently available
Solubility	Soluble in water[6]	Soluble in water[7]

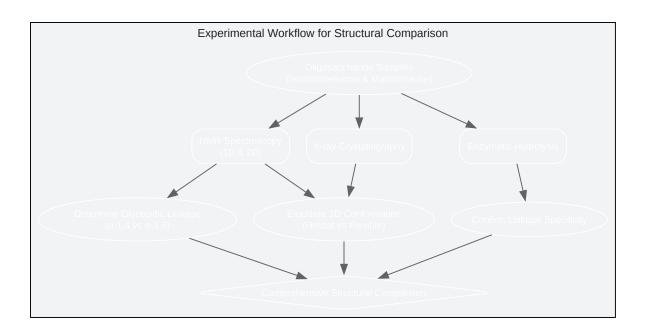
Visualizing the Structural Divergence

The difference in glycosidic linkage directly impacts the overall three-dimensional structure of these tetrasaccharides.









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